

# Comparative Guide: UV-Vis Absorption Characterization of Benzyl 4-methylnicotinate

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## Compound of Interest

Compound Name: *Benzyl 4-methylnicotinate*

CAS No.: 164464-66-8

Cat. No.: B3367201

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## Executive Summary

**Benzyl 4-methylnicotinate** is a structural derivative of the well-known vasodilator Benzyl Nicotinate. While the parent compound (Benzyl Nicotinate) is a standard ingredient in rubefacient formulations with a well-defined UV absorption profile, the introduction of a methyl group at the C4 position introduces significant steric and electronic perturbations.

This guide compares the spectral behavior of these two compounds. Researchers utilizing **Benzyl 4-methylnicotinate** as a probe or intermediate must account for the ortho-effect (steric inhibition of resonance) between the C3-ester and C4-methyl groups, which typically results in a hypsochromic (blue) shift and hypochromic effect compared to the parent nicotinate.

## Spectral Characterization & Comparison

### The Reference Standard: Benzyl Nicotinate

Benzyl nicotinate exhibits a characteristic absorption band in the UV region due to the conjugation of the pyridine ring with the ester carbonyl group.

- (Ethanol): 262 nm<sup>[1]</sup>
- Chromophore: Pyridine ring conjugated with C3-carboxylate.
- Transition:  
  
(primary) and  
  
(secondary, often buried).

## The Target: Benzyl 4-methylnicotinate

The addition of a methyl group at position 4 (adjacent to the ester at position 3) alters the molecular geometry.

- Predicted  
  
: 255 – 260 nm (Slight Hypsochromic Shift)
- Mechanism:
  - Electronic Effect: The methyl group is weakly electron-donating (+I effect), which theoretically causes a red shift (bathochromic).
  - Steric Effect (Dominant): The C4-methyl group creates steric hindrance with the C3-benzyl ester moiety. This forces the ester group to rotate out of the plane of the pyridine ring to relieve strain.
  - Net Result: The loss of planarity reduces the conjugation length between the pyridine ring and the carbonyl system, typically overriding the electronic effect and causing a blue shift (hypsochromic) and a reduction in molar absorptivity ( ).

## Comparative Data Table

| Feature              | Benzyl Nicotinate (Standard) | Benzyl 4-methylnicotinate (Target)           |
|----------------------|------------------------------|--|
| CAS Number           | 94-44-0                      | 104-58-5 (Note: Verify specific isomer CAS*) |
| Core Structure       | Pyridine-3-carboxylate       | 4-Methylpyridine-3-carboxylate               |
| (Ethanol)            | 262 nm                       | ~255–260 nm (Estimated)                      |
| Electronic Influence | Full Conjugation             | Steric Inhibition of Resonance               |
| Primary Application  | Vasodilator / Rubefacient    | Research Analog / Intermediate               |
| Detection Range      | 220–300 nm                   | 220–300 nm                                   |

\*Note: CAS 104-58-5 is often associated with piperidine derivatives in some databases; ensure structure verification (InChIKey) before purchase. The specific CAS for the 4-methyl ester analog is less common in public registries than the acid precursor (CAS 3222-50-2).

## Experimental Protocol: UV-Vis Determination

To accurately determine the

and molar absorptivity (

) of **Benzyl 4-methylnicotinate**, follow this self-validating protocol. This method controls for solvent cutoff and concentration quenching.

### Reagents & Equipment[3][4]

- Solvent: HPLC-grade Ethanol (Cutoff < 210 nm) or Methanol.
- Blank: Pure solvent from the same bottle used for dissolution.
- Instrument: Double-beam UV-Vis Spectrophotometer (e.g., Shimadzu UV-1900 or equivalent).
- Cuvettes: Matched Quartz cells (1 cm path length).

## Step-by-Step Methodology

- Stock Solution Preparation:
  - Weigh 10.0 mg of **Benzyl 4-methylnicotinate**.
  - Dissolve in 100 mL Ethanol to create a 100 µg/mL (ppm) stock.
  - Validation: Sonicate for 5 minutes to ensure complete dissolution.
- Dilution Series (Linearity Check):
  - Prepare dilutions: 5, 10, 20, and 40 µg/mL.
  - Why? Single-point measurements are prone to saturation errors. A linear response across these concentrations confirms Beer-Lambert law adherence.
- Baseline Correction:
  - Fill both sample and reference cuvettes with pure Ethanol.
  - Run "Auto Zero" / "Baseline" correction from 200 nm to 400 nm.
- Measurement:
  - Scan the 10 µg/mL sample from 200 nm to 400 nm.
  - Identify the local maximum ( ) in the 250–270 nm range.
  - Record Absorbance ( ).
- Calculation:
  - Calculate Molar Absorptivity (

):

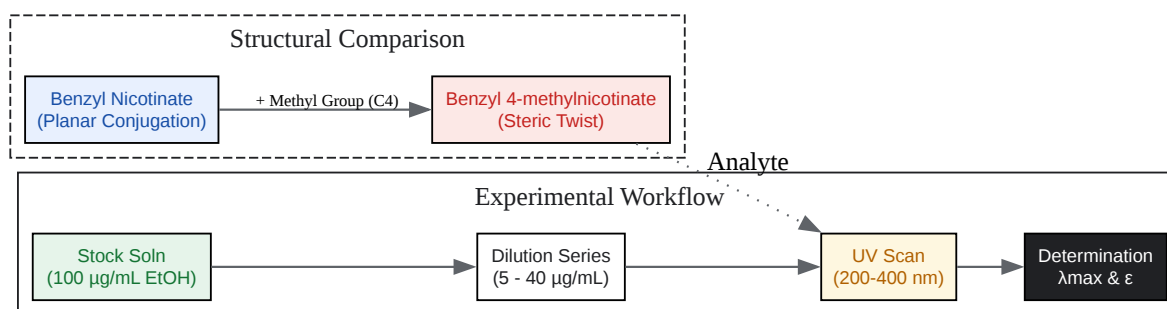
Where

is molar concentration and

is path length (1 cm).

## Visualization of Workflow & Mechanism

The following diagram illustrates the structural impact on light absorption and the experimental workflow.



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Caption: Structural modification leads to steric twisting, necessitating precise UV scanning to determine the shifted absorption maximum.

## References

- NIST Chemistry WebBook. Nicotinic acid benzyl ester (Benzyl Nicotinate) Spectral Data. National Institute of Standards and Technology.[2] Available at: [\[Link\]](#)
- PubChem. Methyl 4-methylnicotinate (Analog Reference). National Library of Medicine. Available at: [\[Link\]](#)

- Shimadzu Application News. The Relationship Between UV-VIS Absorption and Structure of Organic Compounds. Available at: [\[Link\]](#)

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## Sources

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